

# Personal protective equipment for handling N-butyl-N-(4-hydroxybutyl)nitrosamine

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## Compound of Interest

Compound Name: *N-butyl-N-(4-hydroxybutyl)nitrosamine*

Cat. No.: *B1215313*

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## Essential Safety and Handling Guide for N-butyl-N-(4-hydroxybutyl)nitrosamine

This document provides crucial safety protocols and logistical guidance for the handling and disposal of **N-butyl-N-(4-hydroxybutyl)nitrosamine** (BBN), a carcinogen used in research to induce urinary bladder cancer in animal models.<sup>[1][2][3]</sup> Adherence to these procedures is mandatory to ensure the safety of all laboratory personnel.

## Health Hazard Information

**N-butyl-N-(4-hydroxybutyl)nitrosamine** is classified as a Category 1B carcinogen and is harmful if swallowed.<sup>[4][5][6]</sup> It can cause skin irritation, and its primary routes of entry are inhalation and ingestion.<sup>[1]</sup> Pregnant or breastfeeding women should not work with BBN.<sup>[1]</sup>

## Quantitative Data Summary

The following table summarizes key quantitative data for **N-butyl-N-(4-hydroxybutyl)nitrosamine**.

Property	Value	Source
Chemical Formula	C <sub>8</sub> H <sub>18</sub> N <sub>2</sub> O <sub>2</sub>	[1][4]
Molecular Weight	174.24 g/mol	[7]
Physical State	Liquid	[1]
CAS Number	3817-11-6	[1][4]
Acute Toxicity (LD50)	Oral (Rat): 1800 mg/kg	[1][4][5]
Hazard Classification	Acute Toxicity 4 (Oral), Carc. 1B	[4]
Storage Temperature	2-8°C (Refrigerator)	[8]

## Operational Plan: Handling and Disposal

A rigorous operational plan is essential to minimize exposure risk. This includes engineering controls, appropriate personal protective equipment (PPE), and specific handling and disposal procedures.

### Engineering Controls

- **Ventilation:** All work involving BBN, including weighing, reconstitution, and dilution, must be conducted within a certified chemical fume hood or a Class II Type B (preferred) or Type A2 biological safety cabinet (BSC).[1]
- **Designated Area:** A specific area of the lab must be designated for BBN use. This area should be clearly marked with warning signs.
- **Work Surfaces:** Work should be performed over disposable absorbent pads to contain any potential spills.[1]
- **Safety Equipment:** A safety shower and eyewash station must be readily accessible.

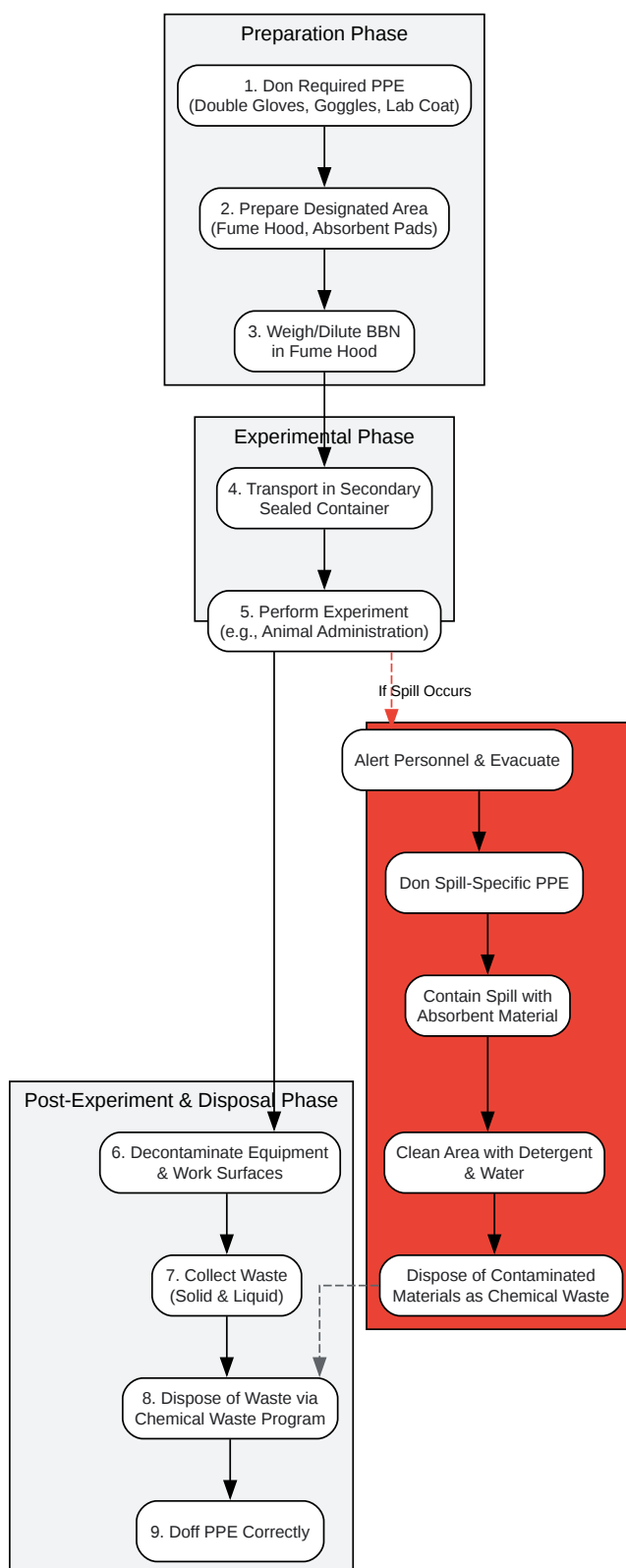
### Personal Protective Equipment (PPE)

The selection of appropriate PPE is the primary defense against chemical exposure.

Task / Risk Level	Required Personal Protective Equipment
Low Concentration/Volume	Gloves: Double nitrile gloves.[1] Eye Protection: Chemical safety goggles.[1] Body Protection: Standard lab coat. Secure gloves over the sleeves.[1]
High Concentration/Volume	Gloves: Double nitrile or compatible chemical-resistant gloves.[1] Eye Protection: Chemical safety goggles.[1] Body Protection: Lab coat and sleeve covers.[1] Respiratory: Mask (e.g., 3M8835).[1]
Spill Cleanup (Major)	Gloves: Double nitrile gloves.[1] Eye Protection: Safety goggles.[1] Body Protection: Gown or chemical-resistant lab coat.[1][9] Respiratory: A respirator is required.[1]
Animal Handling	Gloves: Double nitrile gloves.[1] Eye Protection: Safety glasses with side shields.[9] Body Protection: Disposable gown.[9] Respiratory: A respirator is recommended, especially when handling bedding.[1]

## Experimental Workflow and Handling Protocols

The following diagram outlines the standard workflow for handling BBN, from preparation to disposal.



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### BBN Safe Handling and Disposal Workflow

## Step-by-Step Handling Procedures

- Preparation:
  - Before handling, ensure you have received hazardous chemical training specific to this SOP.[\[1\]](#)
  - Don the appropriate PPE as specified in the table above. Personnel with cut or scratched skin should not work with BBN.[\[1\]](#)
  - Conduct all weighing, reconstitution, and dilutions inside a certified chemical fume hood over absorbent pads.[\[1\]](#)
- Transportation:
  - When transporting BBN, even within the lab, vials must be placed in a sealed, labeled, and non-breakable secondary container.[\[1\]](#)
- Administration (Animal Studies):
  - Use safe sharps procedures, such as Luer-lock syringes, and have a sharps container in the immediate vicinity.[\[1\]](#)
  - Animals should be properly restrained or anesthetized during injection.[\[1\]](#)
  - Animals must be housed in filter-top cages marked as biohazards in a negative pressurized IVC.[\[1\]](#)
- Post-Procedure Decontamination:
  - Clean and decontaminate the fume hood and all equipment upon completion of tasks.[\[1\]](#)
  - Wipe down all potentially contaminated surfaces with a detergent solution followed by clean water.[\[1\]](#)

## Spill Response Plan

Immediate and correct response to a spill is critical.

- Minor Liquid Spills:
  - Wearing a gown, goggles, and double nitrile gloves, absorb the spill with absorbent pads.  
[1]
  - Clean the spill area thoroughly with a detergent solution, followed by clean water.[1]
  - Place all contaminated materials in a plastic bag and then into the designated chemical waste container.[1]
- Powder or Major Spills:
  - In addition to the PPE for minor spills, a respirator must be worn.[1]
  - Contain and absorb the spill with vermiculite or other suitable absorbent material.[1][4]
  - Collect the waste and place it in a plastic bag for chemical waste disposal.[1]
  - Thoroughly clean the spill area with a detergent solution and then water, preventing runoff into drains.[1]

## Disposal Plan

All waste generated from procedures involving BBN is considered hazardous.

- Waste Segregation: Collect all contaminated materials, including gloves, absorbent pads, disposable labware, and animal bedding, in clearly labeled, sealed plastic bags.[1][2][8]
- Containerization: Place the sealed bags into a designated, leak-proof chemical waste container.
- Disposal Protocol: Dispose of all BBN waste through your institution's environmental health and safety (EHS) office, following all local, regional, and national regulations.[4][5] One approved method may involve incineration by a licensed waste disposal company.[4][5]

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